

overcoming off-target effects of Jps014 tfa

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Compound of Interest

Compound Name: Jps014 tfa

Cat. No.: B15565158

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Technical Support Center: Jps014 TFA

This technical support center provides essential information for researchers, scientists, and drug development professionals utilizing **Jps014 TFA**, a potent proteolysis-targeting chimera (PROTAC) for the degradation of Class I histone deacetylases (HDACs). This guide is designed to help you mitigate potential off-target effects and troubleshoot common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **Jps014 TFA** and what are its primary targets?

Jps014 TFA is a benzamide-based PROTAC that induces the degradation of Class I HDACs. [1][2][3][4] It functions by forming a ternary complex between the target HDAC protein and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the HDAC by the proteasome. [1][5] The primary targets of **Jps014 TFA** are HDAC1, HDAC2, and HDAC3. [1][4]

Q2: What are the known on-target activities of **Jps014 TFA**?

Jps014 TFA has been demonstrated to be a potent degrader of HDAC1 and HDAC2 in HCT116 colon cancer cells. [1][2][4] This on-target activity leads to significant downstream

cellular effects, including a high number of differentially expressed genes and enhanced apoptosis.[1][2][4]

Q3: Are there any known off-targets for **Jps014 TFA**?

Currently, a comprehensive off-target profile for **Jps014 TFA** across the human proteome is not publicly available. Potential off-target effects could arise from the benzamide warhead, which, while designed for HDACs, could potentially bind to other proteins.[6] Researchers should be mindful of the broader selectivity profile of benzamide-containing compounds.[7] The VHL ligand component, however, is generally considered to be highly selective.[6]

Q4: What is the "hook effect" and does it apply to **Jps014 TFA**?

The "hook effect" is a phenomenon observed with some PROTACs where the degradation efficiency decreases at very high concentrations. This is due to the formation of binary complexes (PROTAC-target or PROTAC-E3 ligase) that are unproductive for ternary complex formation. For Jps014 (compound 7 in the source), a hook effect has been observed for HDAC3.[5]

Troubleshooting Guide: Overcoming Off-Target Effects

Issue: Unexpected experimental outcomes or phenotypes inconsistent with the known functions of Class I HDACs are observed.

This guide provides a systematic approach to determine if your observations are due to off-target effects of **Jps014 TFA**.

Step 1: Confirm On-Target Degradation

First, ensure that **Jps014 TFA** is effectively degrading its intended targets (HDAC1, HDAC2, and HDAC3) in your specific experimental system and at the concentrations used.

- Action: Perform a dose-response experiment and measure the protein levels of HDAC1, HDAC2, and HDAC3 using quantitative Western blotting.

- Interpretation: If the target HDACs are not being degraded as expected, optimize your experimental conditions (e.g., concentration, treatment duration, cell density). If degradation is confirmed, proceed to the next step.

Step 2: Use an Inactive Control Compound

To distinguish between on-target degradation-dependent effects and off-target effects, it is crucial to use an inactive control compound.

- Action: Treat your cells with a structurally similar molecule that does not induce degradation. An ideal control would be a molecule where the VHL ligand is modified to prevent binding to the E3 ligase, or the benzamide warhead is altered to prevent HDAC binding. If a specific inactive control for Jps014 is unavailable, using the parent HDAC inhibitor (CI-994) can help differentiate between effects due to HDAC inhibition versus degradation.
- Interpretation: If the unexpected phenotype is not observed with the inactive control, it is likely an on-target effect of HDAC degradation. If the phenotype persists, it may be an off-target effect independent of protein degradation.^[6]

Step 3: Perform a Rescue Experiment

A rescue experiment can definitively link the observed phenotype to the degradation of a specific target.

- Action: Transfect cells with a construct expressing a form of the target HDAC (e.g., HDAC1) that is resistant to **Jps014 TFA**-mediated degradation. This can be achieved by introducing mutations in the Jps014 binding site on the HDAC. Subsequently, treat the cells with **Jps014 TFA**.
- Interpretation: If the expression of the degradation-resistant HDAC reverses the phenotype, it strongly indicates an on-target effect.^[6] If the phenotype persists, it is likely an off-target effect.^[6]

Step 4 (Advanced): Global Proteomics Analysis

For a comprehensive and unbiased assessment of all protein level changes induced by **Jps014 TFA**, a global proteomics approach is recommended.

- Action: Treat your cells with **Jps014 TFA** and a vehicle control. Perform quantitative mass spectrometry-based proteomics to identify all proteins that are degraded.
- Interpretation: This will provide a global view of the selectivity of **Jps014 TFA** and help identify any potential off-target proteins that are degraded.

Data Presentation

The following tables summarize the degradation and inhibitory activities of **Jps014 TFA** and related compounds in HCT116 cells.

Table 1: Degradation Activity of Jps014 and Comparators[1]

Compound	Target	DC ₅₀ (μM)	D _{max} (%)
Jps014	HDAC1	0.91 ± 0.02	>50
HDAC3	0.64 ± 0.03	>50	
Jps016 (tfa)	HDAC1	0.55 ± 0.18	77
HDAC2	-	45	
HDAC3	0.53 ± 0.13	66	
Jps036	HDAC1	-	41
HDAC2	-	18	
HDAC3	0.44 ± 0.03	77	

Table 2: Inhibitory Activity of Jps014 and Comparators[1][5]

Compound	Target Complex	IC ₅₀ (μM)
Jps014	HDAC1-CoREST-LSD1	Submicromolar
HDAC2-CoREST-LSD1	Submicromolar	Submicromolar
HDAC3-SMRT	Submicromolar	
Jps016 (tfa)	HDAC1-CoREST-LSD1	
HDAC2-CoREST-LSD1	Submicromolar	Submicromolar
HDAC3-SMRT	Submicromolar	

Experimental Protocols

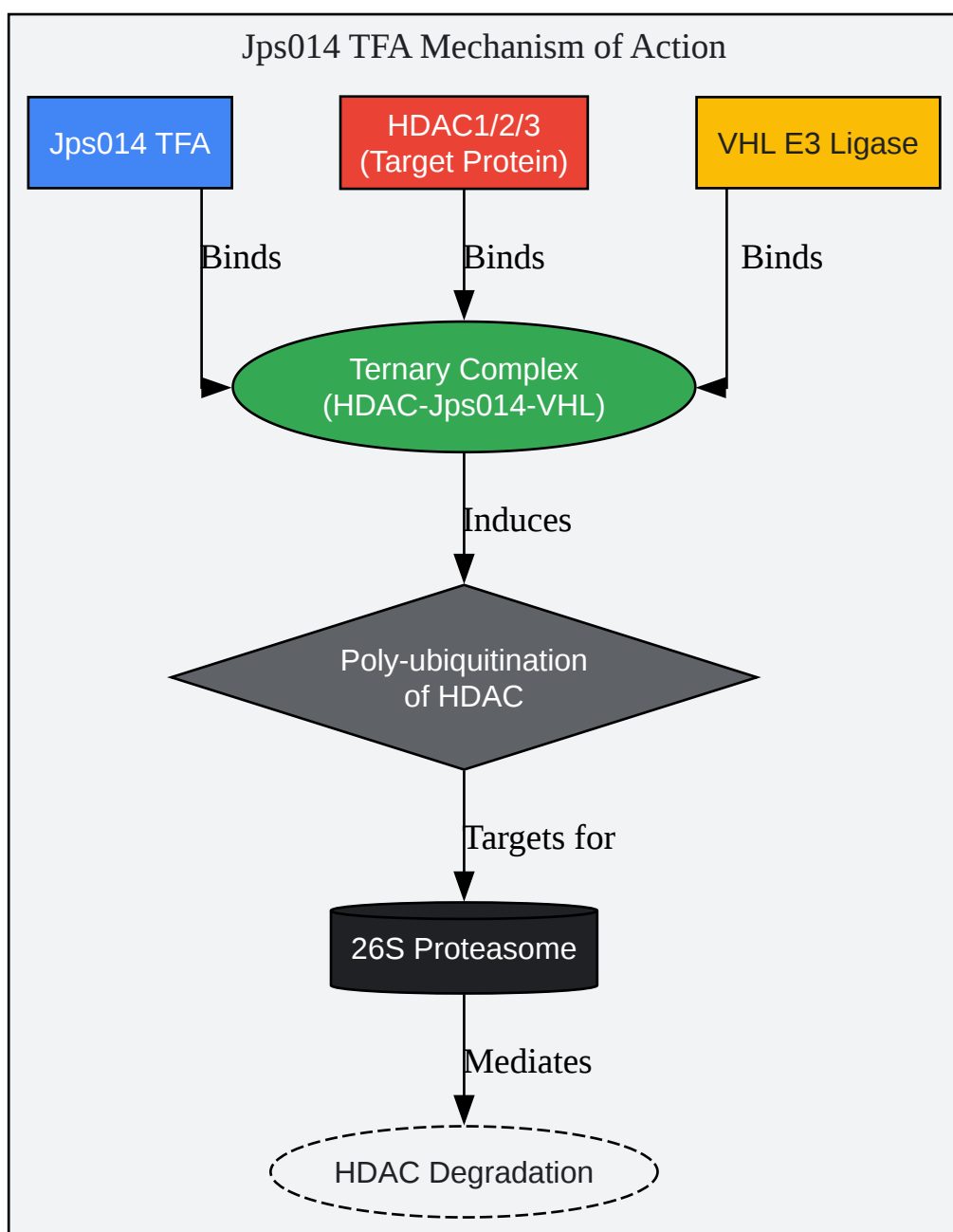
Western Blotting for HDAC Degradation

This protocol details the procedure for assessing the degradation of HDAC1, HDAC2, and HDAC3 in HCT116 cells following treatment with **Jps014 TFA**.

- Materials:
 - HCT116 cells
 - **Jps014 TFA**
 - DMSO (vehicle control)
 - RIPA buffer with protease inhibitors
 - BCA Protein Assay Kit
 - Laemmli sample buffer
 - Primary antibodies: anti-HDAC1, anti-HDAC2, anti-HDAC3, anti-β-actin
 - HRP-conjugated secondary antibodies
 - PVDF membranes

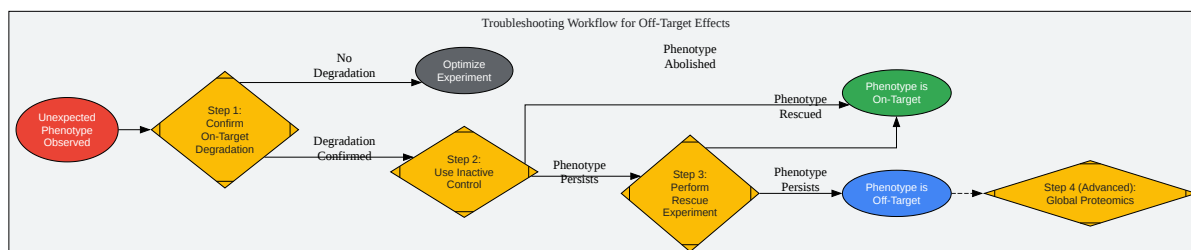
- 5% non-fat dry milk in TBST
- ECL Western Blotting Substrate
- Procedure:
 - Cell Culture and Treatment: Seed HCT116 cells in 6-well plates and allow them to adhere overnight. Treat cells with varying concentrations of **Jps014 TFA** or DMSO for 24 hours.
 - Cell Lysis: Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease inhibitors.
 - Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
 - Sample Preparation: Normalize protein concentrations and prepare samples with Laemmli buffer. Boil samples at 95°C for 5 minutes.
 - SDS-PAGE and Transfer: Load equal amounts of protein onto a polyacrylamide gel and perform electrophoresis. Transfer the separated proteins to a PVDF membrane.
 - Antibody Incubation: Block the membrane with 5% milk in TBST for 1 hour at room temperature. Incubate the membrane with primary antibodies overnight at 4°C. Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Detection and Analysis: Wash the membrane with TBST and detect the protein bands using an ECL substrate and an imaging system. Quantify band intensities using densitometry software and normalize to the loading control (β -actin).

Visualizations



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Caption: Mechanism of action of **Jps014 TFA** as a PROTAC.



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Caption: Experimental workflow for troubleshooting off-target effects.

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